Sodium fluoride

• IUPAC Name: sodium;fluoride
• InChI: InChI=1S/FH.Na/h1H;/q;+1/p-1
• InChI Key: PUZPDOWCWNUUKD-UHFFFAOYSA-M

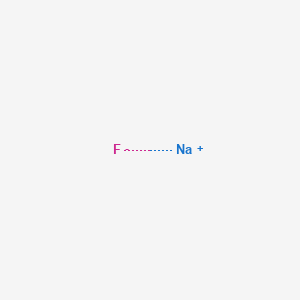

• Canonical SMILES: [F-].[Na+]
• Molecular Formula: NaF, FNa
• Related CAS: 1333-83-1 (hydrochloride(HF2))
• DSSTOX Substance ID: DTXSID2020630
• Molecular Weight: 41.9881724 g/mol
• Physical Description: Sodium fluoride is a colorless crystalline solid or white powder, or the solid dissolved in a liquid. It is soluble in water. It is noncombustible. It is corrosive to aluminum. It is used as an insecticide. It is also used to fluorinate water supplies, as a wood preservative, in cleaning compounds, manufacture of glass, and for many other uses., Dry Powder; Other Solid; Pellets or Large Crystals, Odorless, white powder or colorless crystals. [Note: Pesticide grade is often dyed blue.]; [HSDB], WHITE CRYSTALS OR POWDER., Odorless, white powder or colorless crystals. [Note: Pesticide grade is often dyed blue.]
• Boiling Point: 3083 °F at 760 mmHg (NTP, 1992), 1704 °C, 1700 °C, 3099 °F
• Solubility: 10 to 50 mg/mL at 73 °F (NTP, 1992), 4g/100mL, Insoluble in alcohol, Solubility in water 4.0 g/100 ml water at 15 °C. Solubility in water 4.3 g/100 ml water at 25 °C. Solubility in water 5.0 g/100 ml water at 100 °C, Solubility in water, g/100ml at 20 °C: 4.0, 4%
• Density: 2.79 at 68 °F (USCG, 1999) - Denser than water; will sink, 2.78, 2.8 g/cm³
• Vapor Pressure: 1 mmHg at 1971 °F ; 5 mmHg at 2167 °F (NTP, 1992), VP: 1 mm Hg at 1077 °C, 0 mmHg (approx)
• Impurities: ... Sodium and aluminum fluosilicates, Sulfates & iron
• Color/Form: Colorless, cubic or tetragonal crystals, White powder or colorless crystals [Note: Pesticide grade is often dyed blue].
• CAS No.: 7681-49-4
• Melting Point: 1819 °F (NTP, 1992), 993 °C, 1819 °F

Description

Sodium fluoride (NaF) is an inorganic ionic compound (chemical formula: NaF) with a molar mass of 41.99 g/mol. It adopts a cubic crystal structure analogous to sodium chloride (NaCl) and serves as a key source of fluoride ions in dental and industrial applications . NaF is widely used in oral care products (e.g., toothpaste, mouth rinses, varnishes) due to its ability to prevent dental caries by promoting enamel remineralization and inhibiting bacterial growth . Its neutral pH (~7.0) and compatibility with other anticariogenic agents (e.g., essential oils) enhance its utility in formulations .

Preparation Methods

Ammonium Fluoride-Sodium Sulfate Metathesis

Reaction Mechanism and Process Overview

The metathesis reaction between ammonium fluoride (NH$_4$F) and sodium sulfate (Na$_2$SO$_4$) is a chloride-free method that avoids introducing corrosive chloride ions into production systems. The reaction proceeds as follows:

$$2\text{NH}$$4\text{F} + \text{Na}2\text{SO}4 \rightarrow 2\text{NaF} + (\text{NH}4)2\text{SO}4

This method substitutes traditional sodium chloride (NaCl) with sodium sulfate, reducing equipment corrosion and simplifying waste management .

Optimal Process Parameters

Key parameters from the CN102557079A patent include:

Parameter	Range	Example 3	Example 4	Example 5
NH$_4$F concentration	8–50% (mass)	31%	42%	48%
Na$_2$SO$_4$ concentration	12–28% (mass)	21%	24%	28%
Reaction temperature	30–65°C	45°C	58°C	65°C
Stirring speed	130–400 rpm	270 rpm	330 rpm	400 rpm
Reaction time	60–130 min	90 min	125 min	130 min
Drying temperature	110–140°C	130°C	140°C	150°C

The sodium sulfate is added at 110–150% of the theoretical stoichiometric requirement to ensure complete conversion . Post-reaction steps include solid-liquid separation, deionized water washing, and drying to achieve >99% purity.

Advantages and Industrial Considerations

• Reduced corrosion : Eliminating chloride ions lowers the need for corrosion-resistant equipment.

• Cost efficiency : Sodium sulfate is cheaper and more abundant than sodium chloride in certain regions.

• Scalability : The process is compatible with continuous reactors, as demonstrated in pilot-scale trials .

Sodium Hydroxide-Hydrofluoric Acid Neutralization

Reaction Mechanism and Process Overview

The neutralization of hydrofluoric acid (HF) with sodium hydroxide (NaOH) is a direct synthesis route:

$$\text{NaOH} + \text{HF} \rightarrow \text{NaF} + \text{H}_2\text{O}$$

The US6251358B1 patent emphasizes using diluted reactants (20–40% NaOH and 30–50% HF) to mitigate the exothermic reaction’s hazards and corrosion .

Industrial Implementation

In a continuous process (Fig. 1), NaOH and HF are separately fed into a saturated NaF slurry (4–50% solids) at 30–60°C. Key features include:

• Temperature control : Heat exchangers manage the exothermic reaction, maintaining temperatures below 80°C .

• Slurry recycling : Unreacted solids are recirculated to enhance conversion efficiency.

• Vapor condensation : Evaporated water is recovered and reused, minimizing waste .

Challenges and Mitigations

• Corrosion : Hastelloy C-276 or polytetrafluoroethylene-lined reactors are required for durability.

• Product purity : Excess NaOH or HF must be neutralized to prevent by-products like NaHF$_2$.

Comparative Analysis of Preparation Methods

Criteria	NH$_4$F-Na$_2$SO$_4$ Method	NaOH-HF Method
Raw material cost	Low (Na$_2$SO$_4$ is cheap)	Moderate (HF is costly)
Equipment corrosion	Low (no Cl$^-$)	High (requires specialty alloys)
Energy consumption	Moderate (drying step)	High (heat management)
By-products	(NH$_4$)$_2$SO$_4$ (fertilizer)	H$_2$O (reusable)
Industrial scalability	Suitable for small-medium plants	Ideal for large-scale

"The elimination of chloride ions in the metathesis method represents a paradigm shift in reducing industrial waste and operational costs." – CN102557079A .

Chemical Reactions Analysis

Hydrolysis in Aqueous Environments

Sodium fluoride undergoes hydrolysis in water, producing hydrogen fluoride (HF) and sodium hydroxide (NaOH):

$$\text{NaF}+\text{H}_2\text{O}\rightarrow \text{HF}+\text{NaOH}$$

This reaction is pH-dependent, with HF formation increasing under acidic conditions .

Property	Value
Solubility in water	10–50 mg/mL at 23°C
Hydrolysis rate	Accelerates below pH 7

Neutralization of Hydrofluoric Acid

NaF is industrially synthesized by neutralizing hydrofluoric acid (HF) with sodium hydroxide:

$$\text{HF}+\text{NaOH}\rightarrow \text{NaF}+\text{H}_2\text{O}$$

This method yields high-purity NaF for pharmaceutical and municipal applications .

Direct Reaction with Fluorine Gas

Sodium metal reacts exothermically with fluorine gas:

$$2\text{Na}+\text{F}_2\rightarrow 2\text{NaF}$$

This reaction is highly efficient but less common due to fluorine’s hazardous nature .

Sulfuric Acid

NaF reacts with concentrated sulfuric acid (H$_2$SO$_4$) to release hydrogen fluoride gas:

$$2\text{NaF}+\text{H}_2\text{SO}_4\rightarrow 2\text{HF}+\text{Na}_2\text{SO}_4$$

This reaction is utilized in HF production for industrial fluorination processes .

Hexafluorosilicic Acid

In phosphate fertilizer production, NaF reacts with hexafluorosilicic acid (H$_2$SiF$_6$):

$$\text{H}_2\text{SiF}_6+2\text{NaOH}\rightarrow 2\text{NaF}+\text{SiO}_2+2\text{H}_2\text{O}$$

This method reduces environmental fluoride emissions .

Reactivity with Metals

NaF reacts with aluminum, forming aluminum fluoride and hydrogen gas:

$$6\text{NaF}+2\text{Al}+6\text{H}_2\text{O}\rightarrow 2\text{Na}_3\text{AlF}_6+3\text{H}_2\uparrow +6\text{OH}^-$$

This corrosion limits NaF’s use in aluminum-containing systems .

Thermal Decomposition

At high temperatures (>1,704°C), NaF decomposes into toxic hydrogen fluoride gas:

$$2\text{NaF}\xrightarrow{\Delta}2\text{Na}+\text{F}_2\uparrow$$

Decomposition is minimal under standard conditions but critical in metallurgical processes .

Finkelstein Reaction

NaF facilitates halogen exchange in alkyl halides, producing fluorocarbons:

$$\text{RCl}+\text{NaF}\rightarrow \text{RF}+\text{NaCl}$$

This reaction is pivotal in synthesizing fluorinated pharmaceuticals .

Desilylation

NaF cleaves silicon-protecting groups in organic synthesis:

$$\text{R}_3\text{SiOR }+\text{NaF}\rightarrow \text{R}_3\text{SiF}+\text{NaOR }$$

This reaction is selective and avoids strong acids .

Electrochemical Behavior

NaF serves as a fluoride ion source in molten salt reactors. Its ionic conductivity (1.4 S/cm at 900°C) enables applications in high-temperature batteries and nuclear reactors .

Elemental Composition

Element	Percentage
Sodium (Na)	54.75%
Fluorine (F)	45.25%

Data sourced from crystallographic analyses .

Toxicological Interactions

Excessive NaF exposure inhibits enzymes like enolase by binding Mg$^{2+}$ ions, disrupting glycolysis:

\text{Enolase Mg}^{2+}+\text{F}^-\rightarrow \text{Enolase MgF}^+\(\text{inactive})

This mechanism underlies fluoride’s cytotoxicity in high doses .

Environmental Reactions

In water fluoridation, NaF dissociates into Na$^+$ and F$^-$ ions, reducing dental caries by 25% . Optimal concentrations (0.7–1.2 ppm) prevent enamel demineralization:

$$\text{Ca}_{10}(\text{PO}_4)_6(\text{OH})_2+2\text{F}^-\rightarrow \text{Ca}_{10}(\text{PO}_4)_6\text{F}_2+2\text{OH}^-$$

Scientific Research Applications

Dental Applications

Fluoridation of Drinking Water
Sodium fluoride is primarily known for its role in the fluoridation of drinking water, which helps reduce dental caries. Studies have shown that communities with fluoridated water experience a significant decrease in tooth decay rates. A systematic review indicated that water fluoridation leads to a higher proportion of caries-free children and lower mean decayed, missing, and filled teeth scores compared to non-fluoridated areas .

Toothpaste and Topical Treatments
this compound is a common ingredient in toothpaste and topical dental treatments. Its efficacy in preventing dental caries has been well-documented. A Cochrane review found that fluoride supplements could reduce caries incidence by 24% to 72% in children living in non-fluoridated areas .

Medical Imaging

Positron Emission Tomography (PET)
Fluorine-18-labelled this compound is utilized as a radiopharmaceutical in medical imaging, particularly in PET scans for skeletal imaging. It offers superior sensitivity and spatial resolution compared to traditional imaging methods like gamma cameras. Its rapid bone uptake and clearance make it an effective tracer for detecting bone diseases .

Protein Analysis
In biological research, this compound is often included in protein lysis buffers to inhibit phosphatase activity, thus preserving phosphorylated proteins for analysis . This application is vital for studies involving signal transduction pathways.

Insecticide Use

Historically, this compound was used as an insecticide due to its ability to inhibit enzymes requiring magnesium ions. However, its use has declined due to safety concerns after incidents of accidental poisoning .

Case Study 1: Water Fluoridation Impact

A study conducted by McDonagh et al. (2000) demonstrated that communities that introduced water fluoridation saw a significant increase in caries-free children over time compared to those without fluoridation. The findings reinforced the public health benefits of this compound in community water supplies.

Case Study 2: PET Imaging with this compound

Research comparing fluorine-18-labelled this compound with technetium-99m-labelled agents showed that the former provided better imaging quality for skeletal assessments, leading to improved diagnostic capabilities in identifying bone metastases .

Mechanism of Action

Sodium fluoride exerts its effects primarily through the fluoride ions it releases. These ions interact with the phosphate groups on the surface of hydroxyapatite, the main mineral component of bones and teeth, promoting mineralization. This process strengthens tooth enamel and helps prevent dental caries. In bone imaging, fluoride ions are incorporated into bone tissue, allowing for detailed imaging of bone structure and metabolism .

Comparison with Similar Compounds

Erosion Protection: Sodium Fluoride vs. Stannous Fluoride and pH Effects

Stannous fluoride (SnF₂) outperforms NaF in erosion protection despite lower fluoride concentrations, as shown below:

Compound	Fluoride Concentration	pH	Erosion Protection Efficacy
NaF	20,000 ppm	7.0	Moderate protection; pH limits interaction with enamel
SnF₂	4,000 ppm	3.0	Significantly better protection due to acidic pH and stannous ions

SnF₂ forms a protective layer on enamel through stannous ions, which also exhibit anti-adherent properties against bacterial biofilms .

Fluoride Release Profiles in Varnishes: this compound and Additives

Fluoride release kinetics vary among NaF-based varnishes when combined with remineralizing agents:

Varnish Type	3-Month Fluoride Release Ranking	Notes
5% NaF (Duraphat®)	Highest	Slow decline in release; sustained delivery
5% NaF + Tricalcium Phosphate	Similar to Duraphat®	Enhanced initial release in some formulations (e.g., Clinpro™ White)
5% NaF + Amorphous Calcium Phosphate	Lower	Reduced bioavailability due to insoluble phase formation

Antimicrobial Efficacy Compared to Theobromine

Theobromine, a natural compound, shows comparable antimicrobial activity to NaF against cariogenic bacteria:

Compound	Antimicrobial Action	Study Design
NaF	Inhibits Streptococcus mutans growth	In vitro pilot study
Theobromine	Equivalent inhibition to NaF	In vitro pilot study

However, theobromine alone cannot replace NaF due to lack of enamel remineralization data .

Mechanical and Structural Impact on Bone Tissue

NaF-treated bone exhibits reduced mechanical strength compared to sodium chloride (NaCl):

Treatment	Effect on Bone Strength	Mechanism
NaF	Decreased strength	Conversion of hydroxyapatite to calcium fluoride
NaCl	No effect	No mineral phase alteration

Comparison with Other Sodium Salts: Freezing Point and Chemical Properties

NaF’s colligative properties differ from other sodium salts:

Compound	Freezing Point Depression (ΔT)	Notes
NaF	Higher ΔT than NaCl	Data from International Critical Tables
NaCl	Lower ΔT	Standard reference

Biological Activity

Sodium fluoride (NaF) is a compound that has garnered significant attention in both clinical and environmental contexts due to its biological activity. Its effects range from beneficial applications in dental health to potential toxicological concerns. This article explores the biological activity of this compound, presenting data from various studies, case analyses, and research findings.

Overview of this compound

This compound is an inorganic compound commonly used in dental products to prevent tooth decay. It acts by remineralizing enamel and inhibiting the growth of harmful bacteria in the oral cavity. However, its biological activity extends beyond dental applications, influencing various physiological processes and potentially leading to oxidative stress and cytotoxicity.

• Antimicrobial Activity : this compound has been shown to inhibit the growth of Streptococcus mutans, a primary bacterium involved in dental caries. Studies indicate that NaF disrupts biofilm formation and reduces bacterial viability in a concentration-dependent manner .
• Oxidative Stress Induction : Research indicates that this compound exposure can lead to increased levels of reactive oxygen species (ROS), resulting in oxidative stress. For instance, Gutiérrez-Salinas et al. demonstrated that NaF treatment elevated malondialdehyde (MDA) levels in human erythrocytes while decreasing the activity of key antioxidant enzymes such as superoxide dismutase (SOD) and catalase (CAT) .
• Inhibition of Enzymatic Activity : this compound has been reported to inhibit Na⁺, K⁺-ATPase activity by altering gene expression pathways, which can affect cellular ion homeostasis and energy metabolism .

Case Study 1: Oxidative Stress in Erythrocytes

A study investigated the effects of this compound on human erythrocytes, focusing on oxidative stress markers. The results indicated that increasing concentrations of NaF led to elevated MDA levels and reduced antioxidant enzyme activities, suggesting that fluoride induces oxidative damage .

Concentration (μg/mL)	MDA Levels (nmol/g Hb)	SOD Activity (U/mg Hb)	CAT Activity (U/mg Hb)
0	2.5	8.0	30.0
7	3.0	7.5	29.0
28	4.5	6.0	25.0
56	6.0	4.5	20.0
100	8.5	3.0	15.0

Case Study 2: Chronic Exposure Effects

Chronic exposure studies have shown that long-term ingestion of this compound can lead to biochemical alterations in various animal models, including decreased CAT activity and increased oxidative damage markers . In one study involving rabbits exposed to fluoride through drinking water, no significant changes were observed in SOD activity; however, CAT activity was significantly reduced after prolonged exposure .

Toxicological Concerns

While this compound has beneficial effects at low concentrations, excessive exposure poses health risks, including neurotoxicity and developmental issues. A systematic review highlighted potential links between fluoride exposure and neurodevelopmental deficits in children, raising concerns about its safety in drinking water .

Q & A

Basic Research Questions

Q. What are the critical safety protocols for handling sodium fluoride in laboratory settings?

this compound (NaF) requires adherence to strict safety measures due to its toxicity. Researchers must:

• Complete chemical safety training (e.g., "Managing Laboratory Chemicals") and review SDS for NaF and hydrofluoric acid .
• Use personal protective equipment (PPE), including gloves, goggles, and lab coats.
• Obtain approval from the Principal Investigator (PI) and Chemical Hygiene Officer (CHO) before initiating experiments .
• Store NaF separately from acids to avoid HF formation.

Q. What analytical methods are recommended for quantifying fluoride ions in experimental samples?

Fluoride detection often employs ion-selective electrode (ISE) potentiometry. A validated protocol includes:

• Preparing a standard response line with fluoride concentrations (0–0.40 mg/mL) using HCl and buffer solutions .
• Plotting log(concentration) vs. electrode potential (mV) for calibration .
• Validating results against peer-reviewed methods, such as those described in pharmacopeial standards .

Q. How can researchers optimize NaF solution preparation for in vitro studies?

• Use analytical-grade NaF (e.g., Merck, ≥99% purity) dissolved in ultrapure water .
• Adjust pH to physiological levels (e.g., 7.4) to avoid confounding effects in cellular assays.
• Verify solubility: NaF dissolves at 4.0 g/100 mL (15°C) and 5.0 g/100 mL (100°C) .

Advanced Research Questions

Q. How should experimental designs address contradictions in NaF’s dose-dependent effects across studies?

• Perform power analysis (e.g., G*Power 3.1) to determine sample sizes, considering effect sizes from prior studies (e.g., enamel/dentin erosion models) .
• Use randomized, controlled designs with placebo groups (e.g., hydroxypropyl methylcellulose gels in anti-erosive studies) .
• Conduct meta-analyses to reconcile discrepancies, such as neurotoxicity thresholds in animal models (e.g., 25–100 mg/L F⁻ in rats) vs. epidemiological data .

Q. What methodologies resolve conflicting data on NaF’s neurotoxic mechanisms?

• Combine in vivo and in vitro approaches:

• In vivo : Expose rats to NaF (55–221 mg/L) for 90 days, monitoring IL-1β/JNK pathway activation via Western blot .
• In vitro : Use neuronal cell lines to isolate oxidative stress markers (e.g., ROS, SOD) from systemic factors .
  • Validate findings with orthogonal assays (e.g., RNA-seq for pathway analysis) .

Q. How can researchers ensure methodological rigor in NaF studies targeting dental applications?

• Follow erosion-remineralization cycling models (e.g., 20-day bovine enamel/dentin protocols) with profilometric analysis .
• Compare NaF with polyvalent fluorides (e.g., stannous fluoride) to assess synergistic effects against acid dissolution .
• Document pH and ion stability in experimental gels (e.g., pH 4.5 for F+Sn formulations) .

Q. What frameworks support quality assessment in fluoride-related research?

• Adopt the Fluoride Science Quality Assessment Worksheet to evaluate study validity, relevance, and reproducibility .
• Criteria include:

• Experimental controls (e.g., healthy vs. diabetic rat cohorts in toxicity studies) .
• Statistical robustness (e.g., ANOVA for multi-group comparisons) .
• Compliance with ethical guidelines (e.g., IACUC approval for animal studies) .

Q. Data Analysis & Reporting

Q. How should researchers address variability in NaF’s bioaccumulation data across tissues?

• Use standardized protocols for biological sample collection (e.g., blood in NaF/EDTA tubes to inhibit glycolysis) .
• Apply normalization to tissue weight/volume and report limits of detection (LOD) for fluoride assays .

Q. What statistical approaches are recommended for NaF dose-response studies?

• Non-linear regression for EC₅₀/LC₅₀ calculations in toxicity assays .
• Multivariate analysis to control confounders (e.g., diet, age in rodent studies) .

Q. Tables

Experimental Model	Key Parameters	Reference
Bovine enamel erosion	7,500 ppm F⁻, 20-day cycling, pH 4.5
Rat neurotoxicity	55–221 mg/L NaF, IL-1β/JNK pathway analysis
Fluoride detection (ISE)	0–0.40 mg/mL, HCl/buffer system

Q. Notes

• Avoid abbreviations (e.g., "F⁻" instead of "fluoride ion").
• Cite primary sources (e.g., pharmacopeial standards , experimental SOPs ).
• Cross-validate methods using resources like the Fluoride Science Operational Manual .
